

A Guide to Understanding the Certificate of Analysis for Desethylatrazine-d7

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Compound of Interest

Compound Name: Desethylatrazine-d7

Cat. No.: B15561836

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This technical guide provides a detailed examination of a representative Certificate of Analysis (CoA) for **Desethylatrazine-d7**, a deuterated internal standard crucial for the accurate quantification of the herbicide metabolite Desethylatrazine in environmental and biological samples. This document is intended for researchers, analytical scientists, and professionals in drug development and environmental monitoring who rely on the quality and purity of chemical standards.

Overview of Desethylatrazine-d7

Desethylatrazine-d7 is the isotopically labeled analog of Desethylatrazine, a primary degradation product of the widely used herbicide, atrazine. The incorporation of seven deuterium atoms into the isopropyl group provides a distinct mass difference, making it an ideal internal standard for chromatographic and mass spectrometric analyses. Its use compensates for variations in sample preparation and instrument response, leading to more accurate and precise measurements.

Chemical and Physical Properties

The fundamental physical and chemical properties of **Desethylatrazine-d7** are summarized below. These are critical for its proper handling, storage, and use in analytical methods.

Property	Value	Reference
Chemical Formula	C6H3D7CIN5	[1][2]
CAS Number	1216649-31-8	[1][2]
Molecular Weight	194.67 g/mol	[2]
Appearance	White to off-white solid	[1]
Melting Point	132 - 134 °C	[1]
Solubility in Water	3.2 g/L	[1]
LogP (octanol/water)	1.51	[1]
Storage Conditions	2-8°C, under inert atmosphere	[2]

Quantitative Analysis Summary

A Certificate of Analysis for a certified reference material like **Desethylatrazine-d7** provides critical quantitative data that attests to its quality and suitability for its intended use. The following table summarizes the key analytical results from a representative CoA.

Analytical Test	Method	Result	Specification
Chemical Purity	HPLC-UV	99.8%	≥ 98.0%
Isotopic Purity	LC-MS/MS	99.5%	≥ 99% Deuterated
Identity	1H-NMR, LC-MS/MS	Conforms to structure	Conforms to structure
Concentration	Gravimetric w/ HPLC	100.0 µg/mL in Acetonitrile	100.0 ± 0.5 µg/mL
Residual Solvents	GC-HS	< 0.1%	≤ 0.5%

Detailed Experimental Protocols

The validity of the data presented in a CoA is directly dependent on the scientific rigor of the experimental methods used. This section details the methodologies for the key analytical tests performed.

Chemical Purity by High-Performance Liquid Chromatography (HPLC)

The chemical purity of **Desethylatrazine-d7** is determined by HPLC with UV detection, which separates the main compound from any non-isotopically labeled impurities.

- Instrumentation: Agilent 1260 Infinity II HPLC or equivalent with a Diode Array Detector (DAD).
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase: A gradient of Acetonitrile and Water (with 0.1% formic acid).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection Wavelength: 220 nm.
- Injection Volume: 10 µL.
- Quantification: The purity is calculated as the area of the main peak relative to the total area of all peaks detected in the chromatogram.

Isotopic Purity by Liquid Chromatography-Mass Spectrometry (LC-MS/MS)

The isotopic purity, specifically the percentage of the deuterated compound, is a critical parameter for an internal standard. This is assessed by LC-MS/MS.

- Instrumentation: Sciex QTRAP 6500+ or equivalent triple quadrupole mass spectrometer with an electrospray ionization (ESI) source, coupled to an HPLC system.
- Ionization Mode: ESI Positive.
- Multiple Reaction Monitoring (MRM) Transitions:
 - **Desethylatrazine-d7**: Precursor Ion > Product Ion (e.g., m/z 195.1 > 153.1)

- Desethylatrazine (unlabeled): Precursor Ion > Product Ion (e.g., m/z 188.1 > 146.1)
- Procedure: The analysis is performed by comparing the signal intensity of the deuterated species to any detected unlabeled Desethylatrazine. The isotopic purity is calculated as:
$$(\text{Area of d7 Peak} / (\text{Area of d7 Peak} + \text{Area of d0 Peak})) * 100\%$$

Identity Confirmation

The chemical structure of the compound is confirmed using a combination of Nuclear Magnetic Resonance (NMR) spectroscopy and mass spectrometry.

- ^1H -NMR Spectroscopy: The absence of signals corresponding to the protons in the isopropyl-d7 group confirms the successful deuteration. The remaining proton signals must be consistent with the structure of Desethylatrazine.
- LC-MS/MS: The mass spectrum should show a molecular ion peak corresponding to the mass of **Desethylatrazine-d7**. The fragmentation pattern in the MS/MS spectrum must be consistent with the known fragmentation of the molecule.

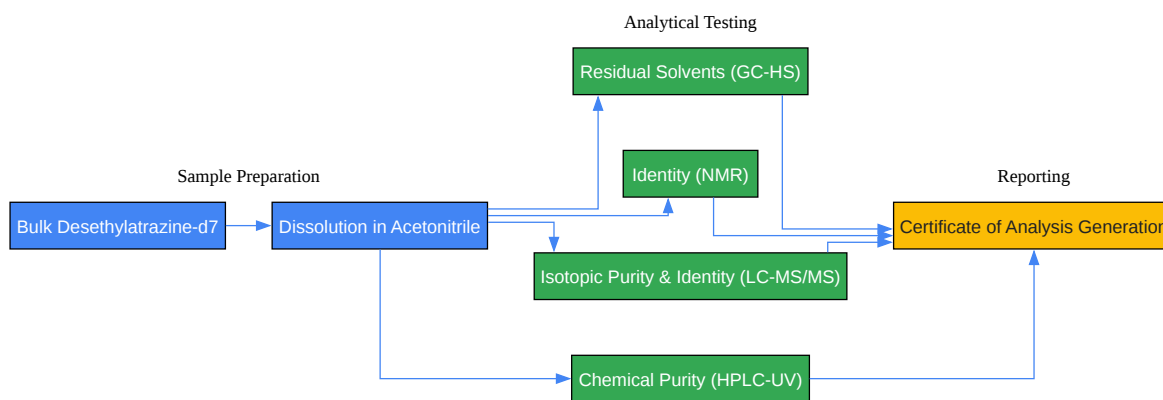
Concentration Determination

For solutions, the concentration is determined gravimetrically and verified by an analytical technique like HPLC.

- Gravimetric Preparation: A precise mass of the **Desethylatrazine-d7** solid is weighed on a calibrated microbalance and dissolved in a known volume of a suitable solvent (e.g., Acetonitrile) in a Class A volumetric flask.
- Verification by HPLC: The concentration of the prepared solution is verified by comparing its peak area to that of a previously certified reference standard using the HPLC method described in section 3.1.

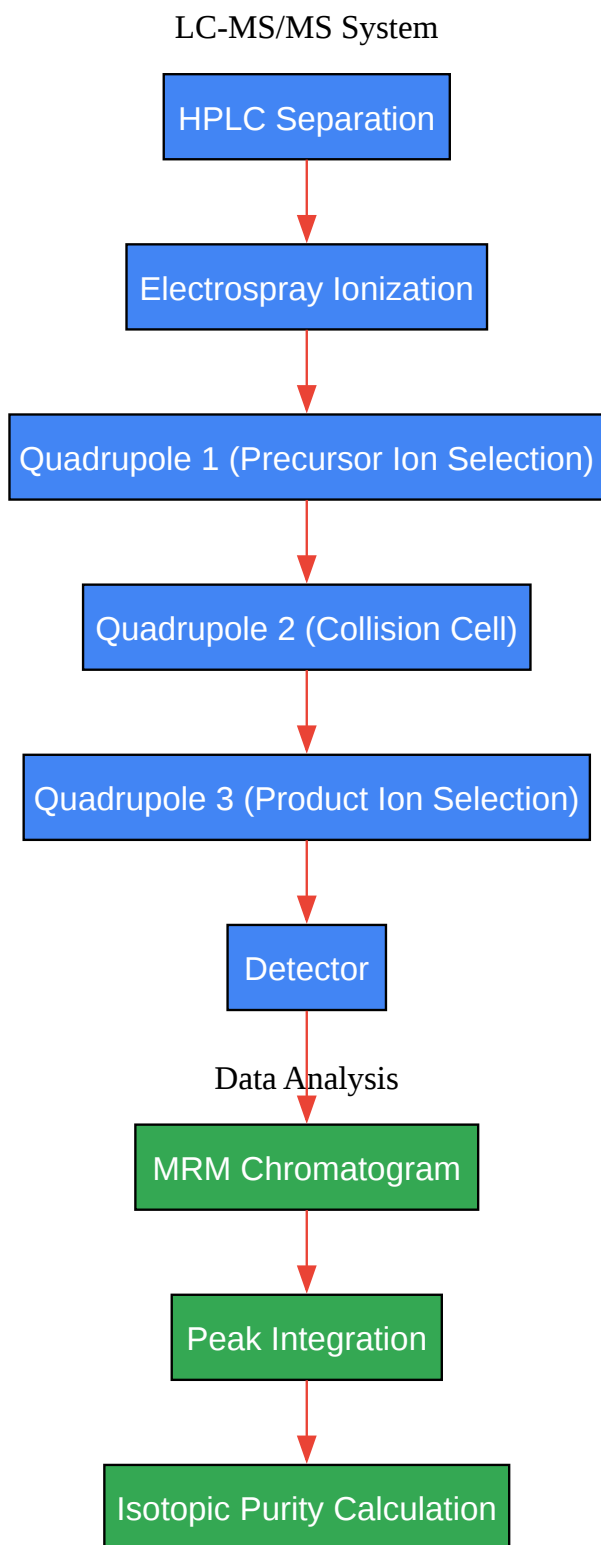
Visualizing Analytical Workflows

To better illustrate the logical flow of the analytical processes, the following diagrams are provided.



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Caption: Overall workflow from sample preparation to the generation of the Certificate of Analysis.



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Caption: Detailed workflow for the determination of isotopic purity by LC-MS/MS.

This guide provides a comprehensive overview of the critical information contained within a Certificate of Analysis for **Desethylatrazine-d7**. By understanding the underlying analytical methodologies and the significance of the reported data, researchers and scientists can confidently use this essential reference material in their studies.

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References

- 1. cdnisotopes.com [cdnisotopes.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
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Phone: (601) 213-4426

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